

Designing In Vivo Experiments with ION363: Application Notes and Protocols

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Compound of Interest

Compound Name: Ro 363
CAS No.: 74513-77-2
Cat. No.: B1680679

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Introduction

ION363, also known as ulefnersen or jacifusen, is an investigational antisense oligonucleotide (ASO) designed to address the underlying genetic cause of a rare and aggressive form of amyotrophic lateral sclerosis (ALS) associated with mutations in the Fused in Sarcoma (FUS) gene (FUS-ALS).[1][2][3] This document provides detailed application notes and protocols for designing and conducting preclinical in vivo experiments to evaluate the efficacy and mechanism of action of ION363. The protocols outlined below are based on established methodologies for ASO administration to the central nervous system and findings from preclinical studies of ION363 in a FUS-ALS mouse model.[3][4]

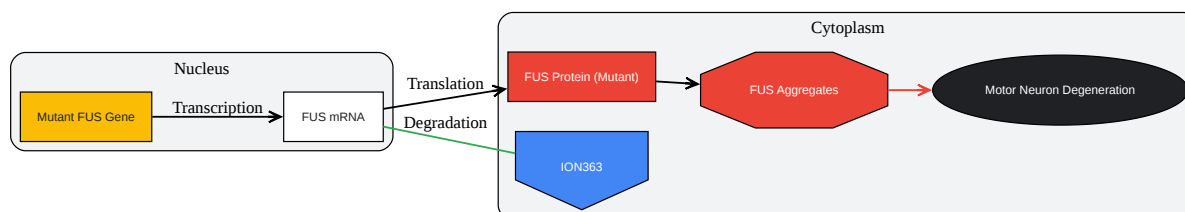
ION363 is a non-allele-specific ASO that targets the FUS RNA transcript, leading to its degradation and thereby reducing the production of both wild-type and mutant FUS protein. Preclinical evidence in a FUS-ALS mouse model has demonstrated that antisense-mediated reduction of FUS protein can prevent the loss of motor neurons. The primary therapeutic

hypothesis is that by lowering the levels of the toxic mutant FUS protein, ION363 can slow or prevent the relentless progression of FUS-ALS.

Core Concepts & Signaling Pathway

Mutations in the FUS gene are understood to cause disease through a toxic gain-of-function mechanism. The mutant FUS protein mislocalizes from the nucleus to the cytoplasm, where it forms aggregates that are a pathological hallmark of FUS-ALS. This process is associated with the insolubility of FUS and other related RNA-binding proteins, leading to cellular dysfunction and, ultimately, motor neuron degeneration.

ION363 intervenes at the level of RNA. By binding to the FUS messenger RNA (mRNA), it triggers the action of RNase H, an enzyme that degrades the RNA strand of an RNA/DNA hybrid. This prevents the mRNA from being translated into the FUS protein, thus reducing the overall levels of FUS protein in the cell.



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Figure 1: Simplified signaling pathway of FUS-ALS and the mechanism of action of ION363.

Preclinical In Vivo Data Summary

Preclinical studies utilizing a FUS-ALS knock-in mouse model have provided proof-of-concept for the therapeutic potential of ION363. A single intracerebroventricular (ICV) injection of

ION363 in newborn mice resulted in a significant reduction of FUS protein levels and a delay in motor neuron degeneration.

Parameter	Control (NTC ASO)	ION363 Treated	Method of Analysis	Reference
FUS Protein Levels (Brain & Spinal Cord)	100%	~20-50% of control	Western Immunoblot	
Motor Neuron Count	Baseline	Delayed degeneration	Immunohistochemistry	
Detergent-Insoluble RBPs	Present	Reduced	Biochemical Fractionation & Western Blot	

Experimental Protocols

In Vivo Administration of ION363 via Intracerebroventricular (ICV) Injection in Neonatal Mice

This protocol is adapted for a single ICV injection in neonatal mice, as demonstrated in preclinical studies of ION363.

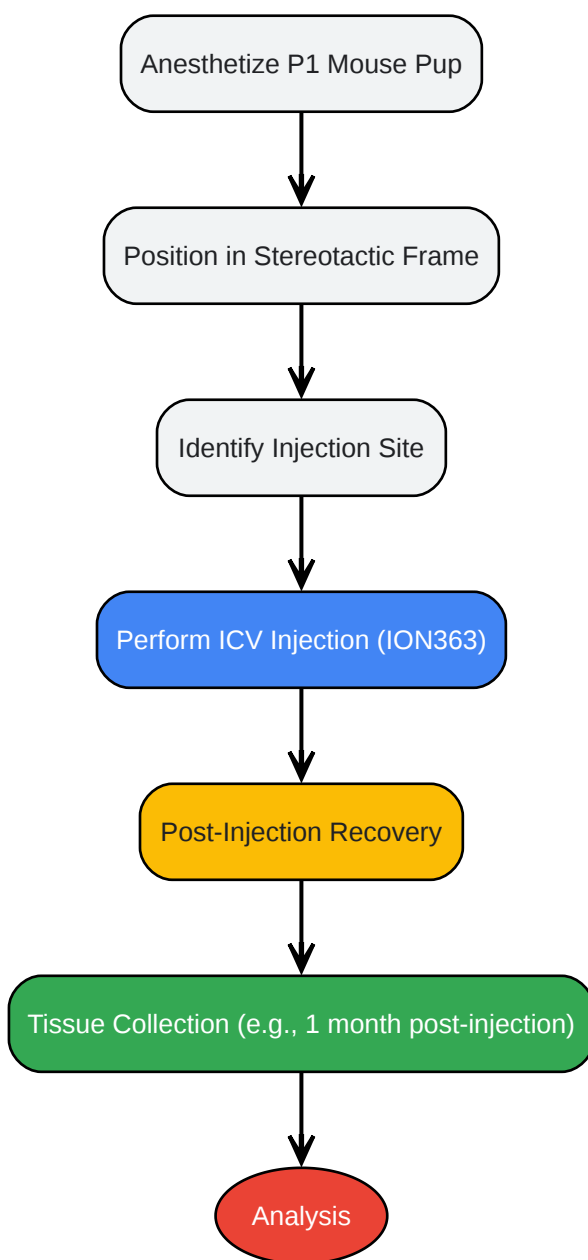
Materials:

- ION363 (or control ASO) reconstituted in sterile, nuclease-free PBS
- Hamilton syringe (10 µL) with a 32G needle
- Isoflurane anesthesia system
- Stereotactic apparatus for neonatal mice (optional but recommended for precision)
- Heating pad
- 70% ethanol

- FUS-ALS knock-in mouse pups (Postnatal day 1, P1) and wild-type littermates

Procedure:

- Preparation: Prepare the desired concentration of ION363. A dose of 20 µg has been shown to be effective in mice.
- Anesthesia: Anesthetize the P1 mouse pup using isoflurane. A common method is to induce anesthesia in a chamber and then maintain it via a nose cone. Ensure the pup's body temperature is maintained with a heating pad.
- Injection Site: Palpate the skull to identify the injection site, which is typically about one-third of the distance from the lambda suture to the eye, and slightly lateral to the sagittal suture.
- Injection: Carefully insert the 32G needle perpendicular to the skull to a depth of approximately 2-3 mm to target the lateral ventricle.
- Infusion: Slowly infuse the desired volume of ION363 solution (e.g., 1-2 µL) over 1-2 minutes.
- Recovery: After infusion, slowly withdraw the needle and allow the pup to recover on the heating pad before returning it to the dam.
- Post-operative Care: Monitor the pups for any adverse effects.



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Figure 2: Experimental workflow for in vivo administration of ION363 and subsequent analysis.

Quantification of FUS Protein Levels by Western Blot

Materials:

- Brain and spinal cord tissue from treated and control mice
- RIPA buffer with protease and phosphatase inhibitors

- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- Nitrocellulose or PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against FUS
- Secondary antibody (HRP-conjugated)
- Chemiluminescent substrate
- Imaging system

Procedure:

- **Tissue Homogenization:** Homogenize brain and spinal cord tissue in RIPA buffer on ice.
- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA assay.
- **SDS-PAGE and Transfer:** Load equal amounts of protein onto an SDS-PAGE gel, run the gel, and transfer the proteins to a membrane.
- **Blocking and Antibody Incubation:** Block the membrane for 1 hour at room temperature, then incubate with the primary anti-FUS antibody overnight at 4°C. The following day, wash the membrane and incubate with the secondary antibody for 1 hour at room temperature.
- **Detection and Analysis:** Apply the chemiluminescent substrate and capture the signal using an imaging system. Quantify the band intensities and normalize to a loading control (e.g., GAPDH or β -actin).

Assessment of Motor Neuron Survival by Immunohistochemistry

Materials:

- Spinal cord tissue from treated and control mice
- 4% paraformaldehyde (PFA) for fixation
- Sucrose solutions for cryoprotection
- Cryostat or vibratome for sectioning
- Blocking solution (e.g., PBS with 5% normal goat serum and 0.3% Triton X-100)
- Primary antibody against a motor neuron marker (e.g., ChAT or SMI-32)
- Fluorescently labeled secondary antibody
- DAPI for nuclear counterstaining
- Mounting medium
- Fluorescence microscope

Procedure:

- Tissue Preparation: Perfuse the mice with saline followed by 4% PFA. Dissect the spinal cord and post-fix in 4% PFA overnight, then cryoprotect in a sucrose gradient.
- Sectioning: Cut transverse sections of the lumbar spinal cord (e.g., 20-30 μm thick) using a cryostat.
- Staining:
 - Permeabilize and block the sections.
 - Incubate with the primary antibody against the motor neuron marker overnight at 4°C.
 - Wash and incubate with the fluorescently labeled secondary antibody for 1-2 hours at room temperature.
 - Counterstain with DAPI.

- **Imaging and Analysis:** Mount the sections and acquire images of the ventral horn of the spinal cord using a fluorescence microscope. Count the number of positively stained motor neurons in a systematic and unbiased manner (e.g., using stereological methods).

Conclusion

The protocols and application notes provided herein offer a framework for the in vivo investigation of ION363. These experiments are crucial for elucidating the therapeutic potential and mechanism of action of this promising ASO for the treatment of FUS-ALS. Adherence to rigorous experimental design, including appropriate controls and blinded analysis, is paramount for obtaining reproducible and translatable results.

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References

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- 2. [\[PDF\] Delivery of Antisense Oligonucleotides to the Mouse Brain by Intracerebroventricular Injections. | Semantic Scholar \[semanticscholar.org\]](#)
- 3. [Antisense oligonucleotide silencing of FUS expression as a therapeutic approach in amyotrophic lateral sclerosis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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